

# The Versatility of 9-Anthraceneethanol in Modern Organic Synthesis: Application Notes and Protocols

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## Compound of Interest

Compound Name: 9-Anthraceneethanol

Cat. No.: B1580732

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## Introduction: Unlocking the Potential of a Fluorophoric Building Block

In the landscape of organic synthesis, the strategic selection of precursors is paramount to the successful construction of complex molecular architectures. **9-Anthraceneethanol**, a hydroxyl-functionalized derivative of the fluorescent polycyclic aromatic hydrocarbon anthracene, has emerged as a valuable and versatile building block. Its rigid, planar anthracene core imparts unique photophysical properties, while the terminal hydroxyl group serves as a reactive handle for a diverse array of chemical transformations.

This comprehensive guide provides researchers, scientists, and drug development professionals with an in-depth exploration of **9-Anthraceneethanol**'s applications as a precursor in organic synthesis. We will delve into its preparation and detail field-proven protocols for its use in creating advanced materials, fluorescent probes, and potential therapeutic agents. The causality behind experimental choices is emphasized to empower researchers to not only follow procedures but also to innovate upon them.

## Core Properties of 9-Anthraceneethanol

A thorough understanding of the physicochemical properties of a precursor is fundamental to its effective utilization in synthesis.

Property	Value	Reference(s)
IUPAC Name	2-(Anthracen-9-yl)ethanol	<a href="#">[1]</a>
CAS Number	54060-73-0	<a href="#">[1]</a>
Molecular Formula	C <sub>16</sub> H <sub>14</sub> O	<a href="#">[1]</a>
Molecular Weight	222.28 g/mol	<a href="#">[1]</a>
Appearance	Typically a solid	
Solubility	Soluble in many organic solvents such as DMSO, ethanol, DMF, and chloroform.	<a href="#">[2]</a>
Fluorescence	Exhibits fluorescence characteristic of the anthracene core, with excitation and emission maxima being solvent-dependent.	<a href="#">[3]</a> <a href="#">[4]</a>

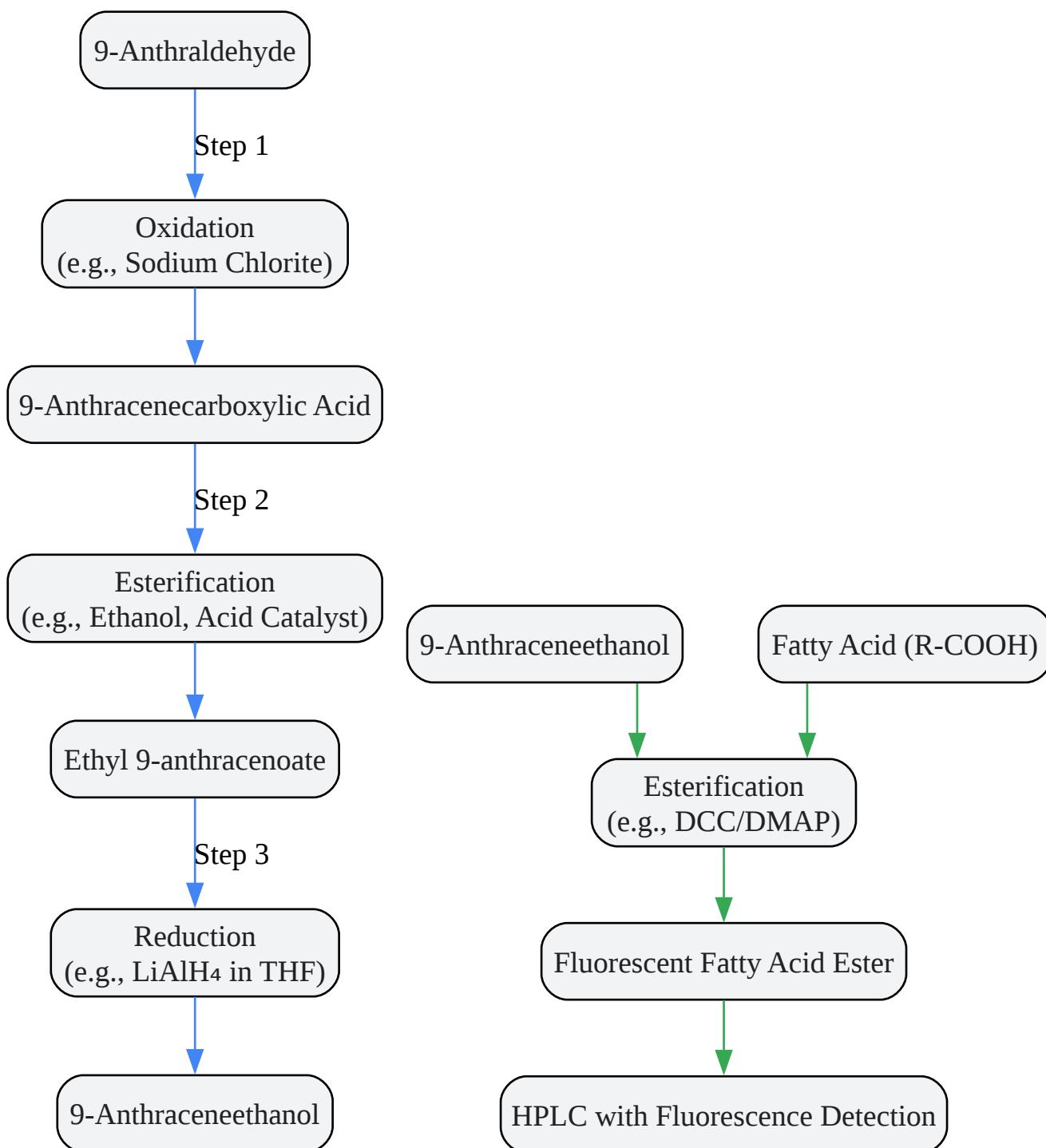
## Synthetic Pathways to 9-Anthraceneethanol

While commercially available, understanding the synthesis of **9-Anthraceneethanol** provides valuable context for its purity and potential side products. A common and efficient route involves the reduction of an anthracene-9-acetic acid derivative.

### Protocol 1: Synthesis via Reduction of 9-Anthraceneacetic Acid

This protocol outlines a two-step process starting from the commercially available 9-anthraldehyde.

#### Workflow for the Synthesis of **9-Anthraceneethanol**

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